

Ethyl 4-chloronicotinate hydrochloride solubility data

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Compound of Interest

Compound Name: Ethyl 4-chloronicotinate
hydrochloride

CAS No.: 174496-99-2

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An In-depth Technical Guide to the Solubility of **Ethyl 4-chloronicotinate Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

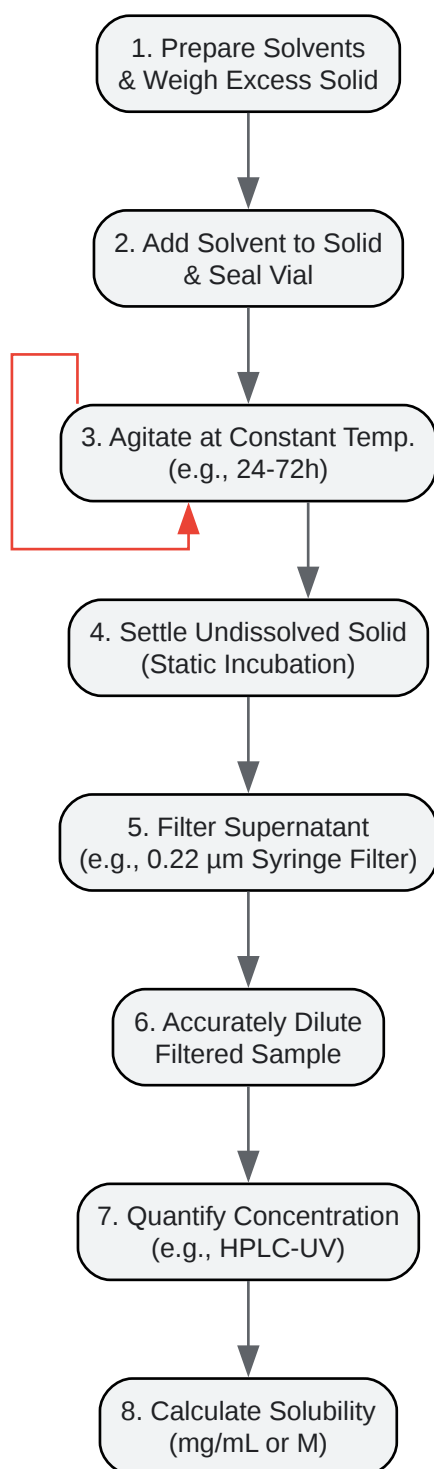
Ethyl 4-chloronicotinate hydrochloride is a pivotal chemical intermediate in modern synthetic chemistry, primarily utilized in the creation of complex active pharmaceutical ingredients (APIs).[1][2] Its structural backbone, a substituted pyridine ring, is a common motif in drugs targeting a range of neurological disorders.[1] The journey from a promising intermediate to a viable API is critically dependent on its physicochemical properties, with solubility chief among them. Understanding and accurately quantifying the solubility of this compound is not merely an academic exercise; it is a fundamental requirement for efficient process development, robust purification strategies, and the rational design of effective drug formulations.

While specific quantitative solubility data for **ethyl 4-chloronicotinate hydrochloride** is not extensively documented in publicly available literature, this guide serves as a comprehensive technical resource.[3] It provides a detailed examination of the compound's physicochemical profile, a predictive analysis of its solubility behavior, and, most critically, a robust, self-validating experimental protocol for researchers to determine precise solubility values. As a Senior Application Scientist, my objective is to explain not only how to measure solubility but why certain experimental choices are made and how the resulting data directly impacts critical decisions in the drug development pipeline.

Chapter 1: Physicochemical Profile

The solubility of a compound is intrinsically linked to its molecular structure and physical properties. An analysis of **ethyl 4-chloronicotinate hydrochloride**'s features provides the foundation for predicting its behavior in various solvent systems.

The molecule consists of a pyridine ring, an ethyl ester group, a chlorine substituent, and a hydrochloride salt. The pyridine nitrogen acts as a weak base, and its protonation to form the hydrochloride salt is the most significant factor influencing aqueous solubility. The ethyl ester and chloro- groups contribute to the molecule's lipophilicity, favoring solubility in organic solvents.



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Caption: Workflow for the Shake-Flask Thermodynamic Solubility Assay.

Analytical Quantification: High-Performance Liquid Chromatography (HPLC)

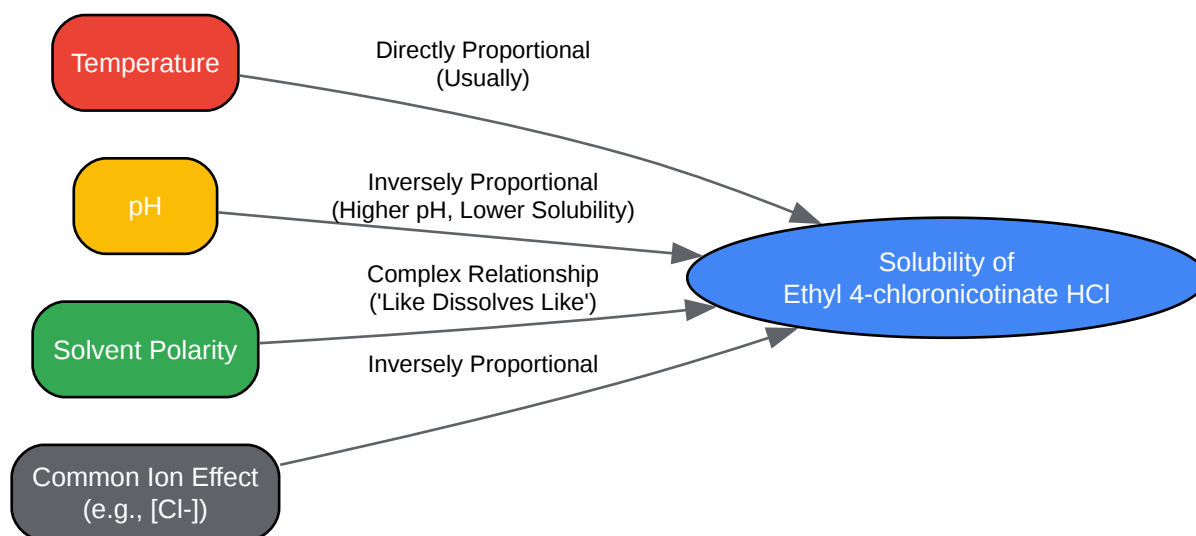
HPLC coupled with UV detection is a robust and widely used technique for quantifying pharmaceutical compounds due to its specificity and sensitivity. [4][5] Table 3: Representative HPLC Method for Quantification

Parameter	Condition	Rationale
Column	C18 Reverse-Phase, 4.6 x 150 mm, 5 μ m	Standard for retaining and separating moderately polar organic compounds.
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water	TFA acts as an ion-pairing agent to improve peak shape for the basic pyridine nitrogen.
Mobile Phase B	Acetonitrile	Common organic modifier for reverse-phase chromatography.
Gradient	10% B to 90% B over 10 minutes	A gradient elution ensures separation from potential impurities and efficient elution of the compound.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30°C	Controlled temperature ensures reproducible retention times.
Injection Vol.	10 μ L	A small, precise volume is essential for accurate quantification.
Detection	UV at \sim 265 nm	The pyridine ring provides strong UV absorbance for sensitive detection.
Quantification	External standard calibration curve	A multi-point calibration curve (typically 5-7 points) prepared from a known stock solution is required for accurate concentration determination.

Chapter 4: Key Factors Influencing Solubility

The solubility value determined is not absolute; it is a function of the experimental conditions. Understanding the factors that modulate solubility is crucial for both process chemistry and formulation. [6]

- **Temperature:** The dissolution of most solid compounds, including this one, is an endothermic process. [7] Therefore, an increase in temperature will generally lead to a significant increase in solubility. This is a critical parameter to control during experiments and can be leveraged during manufacturing (e.g., hot filtrations).
- **pH:** As the hydrochloride salt of a weak base, the aqueous solubility of **ethyl 4-chloronicotinate hydrochloride** is highly dependent on pH. [8] In acidic conditions ($\text{pH} < \text{pKa}$), the compound exists predominantly in its protonated, ionic form, which is more water-soluble. As the pH of the solution increases, the equilibrium shifts towards the un-ionized free base, which is significantly less polar and will precipitate from the aqueous solution. [9] This behavior is critical for designing oral dosage forms, as the compound will experience a drastic pH change from the stomach (acidic) to the intestine (neutral).
- **Solvent Polarity:** The compound's dual nature (ionic salt and lipophilic organic structure) means that solvent polarity plays a complex role. [7] Highly polar solvents are needed to dissolve the salt, but semi-polar solvents (like ethanol) may provide the best balance by interacting with both the ionic and non-polar regions of the molecule.
- **Common Ion Effect:** When dissolving a hydrochloride salt in a medium that already contains chloride ions (e.g., saline or certain buffers), the solubility can be suppressed. [10] The excess chloride ions in solution shift the dissolution equilibrium back towards the solid state, reducing the overall amount of compound that can dissolve. This is a crucial consideration for the development of intravenous formulations.



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Caption: Key factors influencing the solubility of the target compound.

Chapter 5: Practical Implications in Drug Development

Solubility data is not an endpoint but a critical input for decision-making throughout the development lifecycle.

- For the Process Chemist:
 - Solvent Selection: Solubility data dictates the choice of solvents for synthesis, enabling efficient reactions and minimizing reaction volumes.
 - Crystallization and Purification: Knowledge of solubility in various solvents at different temperatures is fundamental to designing effective crystallization protocols for purification, allowing for the selective precipitation of the desired compound away from impurities.
- For the Formulation Scientist:
 - Dosage Form Design: Poor aqueous solubility at neutral pH presents a significant challenge for developing oral and intravenous dosage forms. [9]The data generated from the protocol in Chapter 3 will quantify this challenge.

- Enabling Strategies: If aqueous solubility is low, the data provides a baseline for evaluating solubilization enhancement techniques, such as:
 - pH adjustment: Formulating the drug in a low-pH vehicle.
 - Co-solvents: Using mixtures of water and a miscible organic solvent (e.g., ethanol, propylene glycol) to increase solubility.
 - Complexation: Employing agents like cyclodextrins to form more soluble inclusion complexes.

Conclusion

Ethyl 4-chloronicotinate hydrochloride is a valuable building block for pharmaceutical innovation. While a comprehensive public database of its solubility is currently lacking, this guide has provided the necessary framework for any researcher to bridge that gap. By understanding the compound's intrinsic physicochemical properties, applying the robust shake-flask methodology, and appreciating the environmental factors that govern its behavior, scientists can generate the high-quality, reliable data needed to accelerate their research. This foundational knowledge is indispensable for overcoming challenges in process scale-up and formulation, ultimately enabling the efficient development of new and effective medicines.

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